

Technical Whitepaper: 5-Methoxy-N-ethyl-N-propyltryptamine (5-MeO-EPT)

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Compound of Interest

Compound Name: 5-methoxy EPT (hydrochloride)

Cat. No.: B1162998

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Executive Summary

5-Methoxy-N-ethyl-N-propyltryptamine (5-MeO-EPT) is a synthetic indole alkaloid of the tryptamine class. Structurally, it is the 5-methoxy analogue of N-ethyl-N-propyltryptamine (EPT) and an unsymmetrical homolog of 5-MeO-DMT. As a research chemical, 5-MeO-EPT remains largely unexplored in clinical literature, necessitating a reliance on Structure-Activity Relationship (SAR) data derived from close structural analogs (5-MeO-DMT, 5-MeO-MiPT, 5-MeO-DiPT) to predict its pharmacodynamics and toxicology.

This guide provides a rigorous technical analysis of 5-MeO-EPT, establishing protocols for its synthesis, analytical characterization, and pharmacological evaluation. It is designed for researchers investigating the serotonergic modulation of unsymmetrical dialkyltryptamines.

Chemical Profile & Structural Analysis[1][2][3][4][5]

5-MeO-EPT is characterized by an indole core substituted at the R5 position with a methoxy group and at the nitrogen of the ethylamine side chain with one ethyl and one propyl group. This asymmetry at the amine nitrogen introduces distinct steric properties compared to symmetrical analogs like 5-MeO-DMT or 5-MeO-DPT.

Physicochemical Properties[6]

Property	Value
IUPAC Name	N-Ethyl-N-[2-(5-methoxy-1H-indol-3-yl)ethyl]propan-1-amine
Molecular Formula	C ₁₆ H ₂₄ N ₂ O
Molecular Weight	260.38 g/mol
Monoisotopic Mass	260.1889 Da
Appearance	Freebase: Off-white waxy solid / Oil; Fumarate: Crystalline solid
Solubility (Freebase)	Soluble in EtOH, DCM, Acetone; Insoluble in H ₂ O
Solubility (Salt)	Soluble in H ₂ O, MeOH
pKa (Predicted)	~9.6 (Amine)

Structural Homology & SAR

The addition of the 5-methoxy group generally increases potency at 5-HT receptors compared to the unsubstituted parent compound (EPT). The N-ethyl-N-propyl substitution pattern increases lipophilicity relative to the dimethyl analog (5-MeO-DMT), potentially altering the onset of action and metabolic clearance. The steric bulk of the propyl chain may reduce susceptibility to Monoamine Oxidase A (MAO-A) degradation compared to shorter alkyl chains.

Synthesis & Production Protocols

Directive: The synthesis of 5-MeO-EPT is most reliably achieved via the Speeter-Anthony procedure. This route is preferred for its high yield and the stability of the glyoxalyl intermediate.

Reagents & Precursors

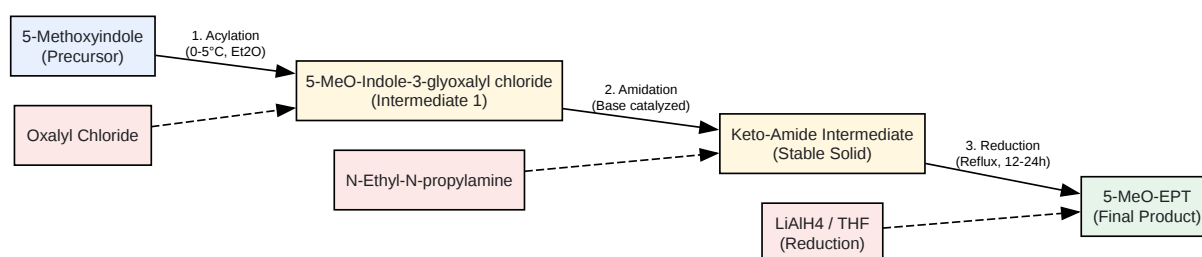
- Precursor: 5-Methoxyindole (CAS: 1006-94-6)
- Acylating Agent: Oxalyl Chloride

- Amine Source: N-Ethyl-N-propylamine (Secondary amine)
- Reducing Agent: Lithium Aluminum Hydride (LiAlH₄)^[1]
- Solvent System: Anhydrous Diethyl Ether (Et₂O) or Tetrahydrofuran (THF)

Synthesis Workflow (Speeter-Anthony)

- Acylation: Reaction of 5-methoxyindole with oxalyl chloride in anhydrous Et₂O to form 5-methoxyindole-3-glyoxalyl chloride.
- Amidation: Addition of N-ethyl-N-propylamine to the acid chloride to yield 5-methoxyindole-3-glyoxalyl-N-ethyl-N-propylamide.
- Reduction: Reduction of the keto-amide using LiAlH₄ in refluxing THF to yield the final amine, 5-MeO-EPT.

Visualized Synthesis Pathway



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Caption: Step-wise Speeter-Anthony synthesis route for 5-MeO-EPT from 5-methoxyindole.

Pharmacology & Mechanism of Action^[9]

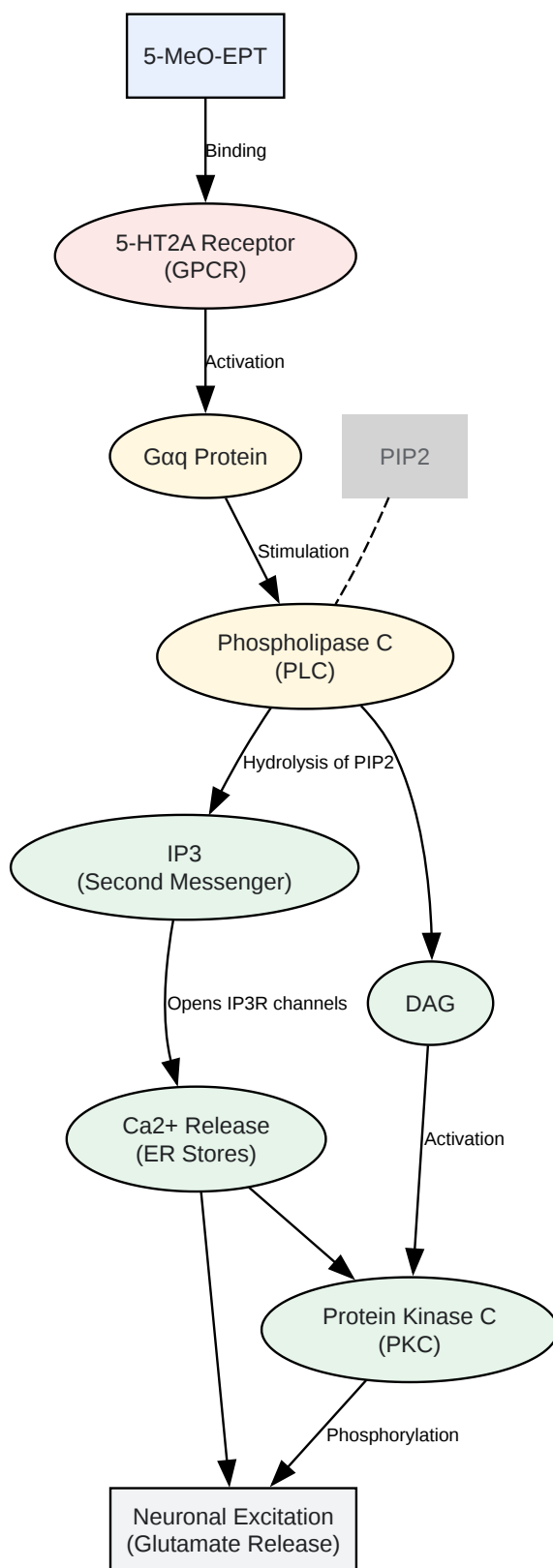
Receptor Binding Profile

Based on the high-affinity profiles of 5-MeO-EiPT (isopropyl homolog) and 5-MeO-DMT, 5-MeO-EPT is classified as a non-selective serotonin agonist with primary activity at:

- 5-HT_{2A} Receptor: Primary driver of psychedelic effects.^[2] Agonism induces phospholipase C (PLC) activation and intracellular calcium release.
- 5-HT_{1A} Receptor: Likely high affinity ($K_i < 100$ nM). Agonism here contributes to anxiolysis but also physiological side effects like hypothermia and serotonin syndrome risk when combined with MAOIs.
- SERT (Serotonin Transporter): Secondary amines with propyl chains (like 5-MeO-DIPT) often show SERT reuptake inhibition. 5-MeO-EPT likely possesses moderate SERT affinity, increasing synaptic serotonin levels.

Signal Transduction Pathway (5-HT_{2A})

Activation of the 5-HT_{2A} receptor by 5-MeO-EPT triggers a Gq-protein coupled cascade.



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Caption: 5-HT2A Gq-mediated signaling cascade activated by 5-MeO-EPT.

Analytical Characterization Protocols

To ensure scientific integrity, synthesized material must be validated using the following self-validating analytical methods.

Gas Chromatography-Mass Spectrometry (GC-MS)[4]

- Column: HP-5MS or equivalent (30m x 0.25mm, 0.25 μ m film).
- Method: Splitless injection, temperature ramp 100°C to 300°C at 15°C/min.
- Expected Fragmentation:
 - Molecular Ion (M⁺):m/z 260
 - Base Peak:m/z 100 (Beta-cleavage of the ethyl-propyl-amine side chain, [CH₂=N(Et)(Pr)]⁺).
 - Indole Fragment:m/z 160 (Methylene-5-methoxyindole cation).

Nuclear Magnetic Resonance (NMR)

- Solvent: CDCl₃ or DMSO-d₆.
- Key Signals (¹H-NMR):
 - Methoxy: Singlet at ~3.85 ppm (3H).[3]
 - Indole Aromatics: Multiplets 6.8–7.3 ppm.
 - Side Chain: Distinct patterns for Ethyl (triplet/quartet) and Propyl (triplet/multiplet/triplet) groups attached to the nitrogen.

Metabolic Prediction & Safety

Warning: 5-MeO-EPT is a potent psychoactive substance. Handling requires strict adherence to chemical hygiene plans.

Predicted Metabolism

Metabolism is expected to follow the pathways of 5-MeO-MiPT:

- N-Dealkylation: Removal of the ethyl or propyl group to form secondary amines (active metabolites).
- O-Demethylation: Conversion to 5-OH-EPT (likely inactive/rapidly conjugated).
- MAO Degradation: Oxidative deamination of the side chain (slower than DMT due to steric bulk).

Safety Protocols

- Hazard Identification: Potentially toxic if swallowed, inhaled, or in contact with skin. Serotonergic toxicity risk.
- PPE: Nitrile gloves, lab coat, P100 respirator or fume hood operation.
- Storage: -20°C, protected from light and moisture (hygroscopic as salt).

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